Application Note: In Vivo Metabolic Tracing with Acrylic Acid-d4

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Compound of Interest

Compound Name:	*Acrylic acid-d4*
CAS No.:	*285138-82-1*
Cat. No.:	*B1338162*

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Introduction & Scope

Acrylic Acid-d4 (Perdeuterated Acrylic Acid; CAS: 285138-82-1) is a stable isotope-labeled metabolic tracer used to investigate short-chain fatty acid (SCFA) metabolism, microbiome-host interactions, and xenobiotic detoxification pathways. Unlike amino acid labeling (e.g., SILAC), which targets proteome incorporation, **Acrylic Acid-d4** is primarily used for Metabolic Flux Analysis (MFA).

This guide details the protocol for using **Acrylic Acid-d4** to trace the Acrylate-Propionate pathway (common in gut fermentation) and Acrylate Detoxification (GSH conjugation).

Key Applications

- Microbiome Metabolomics: Tracing the conversion of lactate/acrylate to propionate by gut bacteria (e.g., Megasphaera elsdenii, Prevotella spp.).
- Valine Catabolism: Investigating defects in the acryloyl-CoA pathway.

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- Toxicokinetics: Tracking the detoxification of exogenous acrylates via glutathione conjugation (Mercapturic acid pathway).

Chemical Properties & Safety (Critical)

Warning: Acrylic Acid is corrosive, volatile, and toxic.[1][2] Direct injection of the acid causes severe tissue necrosis and hemolysis.

Property	Specification
Compound	Acrylic Acid-d4 (2-Propenoic acid-d4)
Isotopic Purity	98 atom % D
Mass Shift	M+4 (Reagent); M+3 (Physiological)
Physiological State	In aqueous buffer (pH 7.4), the carboxyl-deuterium exchanges rapidly with solvent H. The effective tracer in vivo is Acrylate-d3.
Toxicity (LD50)	~300–800 mg/kg (Rat, Oral).
Target Dose	10–50 mg/kg (Tracer level; non-toxic).

Experimental Design & Workflow

The following workflow ensures physiological relevance while maintaining the isotopic signature required for mass spectrometry detection.

Metabolic Pathway Visualization

The diagram below illustrates the fate of Acrylate-d3 in vivo, splitting between the metabolic conversion to Propionate (energy) and Glutathione conjugation (detoxification).

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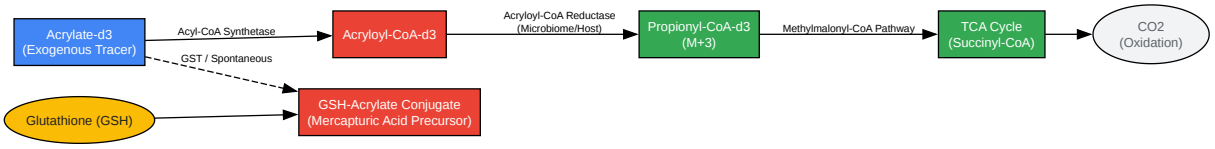

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Caption: Metabolic fate of Acrylate-d3. The tracer splits between bioenergetic conversion (Propionate pathway) and detoxification (GSH conjugation).

Detailed Protocol

Phase 1: Preparation of Sodium Acrylate-d3 Solution

Rationale: Acrylic acid must be neutralized to pH 7.4 to prevent acid burns and precipitation of blood proteins.

- Calculate Molarity: Pure **Acrylic Acid-d4** (MW ~76.09 g/mol) is a liquid (Density ~1.05 g/mL).
- Aliquot: Transfer 10 mg of **Acrylic Acid-d4** into a glass vial (on ice).
- Neutralization:
  - Add 0.9 equivalents of NaOH (sterile 1M solution).
  - Add 1x Phosphate Buffered Saline (PBS) to reach a final concentration of 5 mg/mL.
  - Check pH with a micro-strip; adjust to pH 7.2–7.4 carefully using dilute NaOH or HCl.
- Sterilization: Pass through a 0.22 µm syringe filter. Use immediately (acrylates can polymerize; do not store long-term).

Phase 2: In Vivo Administration (Mouse Model)

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Rationale: IP injection provides systemic distribution for metabolic flux; Oral gavage is preferred for microbiome-specific tracing.

- Animal Prep: Fast mice for 4–6 hours to normalize basal metabolite levels.
- Dosing: Administer 20 mg/kg body weight.
  - Example: For a 25g mouse, inject 100 µL of the 5 mg/mL solution.
- Timepoints:
  - Flux Analysis: 15, 30, 60, 120 minutes.
  - Excretion/Detox: Urine collection at 4–24 hours.

Phase 3: Sample Collection & Quenching

Rationale: Metabolic turnover is rapid. Metabolism must be quenched immediately to preserve the isotopic ratio.

- Blood: Collect via cardiac puncture into EDTA tubes. Centrifuge immediately (2000 x g, 4°C, 10 min) to separate plasma.
- Tissues (Liver/Colon): Excise and freeze-clamp immediately in liquid nitrogen.
- Extraction (Polar Metabolites):
  - Add 500 µL of 80% Methanol/Water (-80°C) to 20 µL plasma or 10 mg tissue.
  - Vortex vigorously and incubate at -80°C for 1 hour.
  - Centrifuge at 14,000 x g for 15 min at 4°C.
  - Collect supernatant for LC-MS.

Analytical Method (LC-MS/MS)[3]

Detection requires tracking the specific mass shift. Note that while the reagent is d4, the carboxyl deuterium is lost to solvent, resulting in an M+3 shift for free acrylate and its direct

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metabolites.

Instrument Parameters

- Platform: Triple Quadrupole (QqQ) or Q-TOF.
- Ionization: Electrospray Ionization (ESI), Negative Mode.
- Column: HILIC (e.g., Waters BEH Amide) or C18 (for GSH conjugates).

MRM Transitions Table

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Mass Shift	Notes
Acrylate (Endogenous)	71.0	27.0	M+0	Loss of CO2
Acrylate-d3 (Tracer)	74.0	29.0	M+3	Tracer detection
Propionate (Endogenous)	73.0	27.0	M+0	-
Propionate-d3	76.0	29.0	M+3	Pathway conversion product
3-HP (3-Hydroxypropionate)	89.0	59.0	M+0	Hydration product
3-HP-d3	92.0	61.0	M+3	Labeled hydration product

Data Interpretation[1][2][3][4][5][6][7][8][9][10]

- Mass Isotopomer Distribution (MID): Calculate the ratio of M+3 / (M+0 + M+3).
- Flux Calculation: A high M+3 fraction in Propionate indicates active reduction of acrylate (common in Clostridium rich microbiomes).

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- GSH Conjugates: Look for S-(2-carboxyethyl)glutathione with a +3 Da shift in positive mode (m/z 380

  383).

References

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Sources

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